

Disperse blue 102 solubility in organic solvents

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Compound of Interest

Compound Name: Disperse blue 102

Cat. No.: B083065

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Physicochemical Properties of Disperse Blue 102

Disperse Blue 102 is a non-ionic dye with low water solubility, a characteristic of disperse dyes.[1] Its molecular structure lacks strong hydrophilic groups, making it more soluble in organic solvents.[2]

- Molecular Formula: $C_{15}H_{19}N_5O_4S$ [3]
- Molecular Weight: 365.41 g/mol [3]
- Appearance: Dark blue to black solid powder[4]
- CAS Registry Number: 12222-97-8[3]

Solubility Data

The solubility of a dye is a critical parameter for its application in dyeing processes, ink formulations, and other industrial uses.[5] **Disperse Blue 102** is generally described as being soluble in several organic solvents.[6] The following table summarizes the available solubility data.

Solvent	Temperature (°C)	Solubility	Data Type	Source(s)
Methanol	Not Specified	100 µg/mL	Quantitative	[7]
Methanol	Not Specified	Slightly Soluble (Sonication may be required)	Qualitative	[4]
DMSO	Not Specified	Slightly Soluble	Qualitative	[4]
Ethanol	Not Specified	Soluble	Qualitative	[6]
Chloroform	Not Specified	Soluble	Qualitative	[6]

Note: "Soluble" and "Slightly Soluble" are qualitative descriptors and can vary between sources. Quantitative measurement is necessary for precise applications.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **Disperse Blue 102** in an organic solvent. This method is based on the common "shake-flask" or saturation method, a standard procedure for solubility testing.[5][8]

Objective: To determine the saturation solubility of **Disperse Blue 102** in a specific organic solvent at a controlled temperature.

Materials:

- **Disperse Blue 102** powder
- Selected organic solvent (e.g., acetone, ethanol, toluene)[2]
- Analytical balance
- Thermostatic shaker or water bath
- Volumetric flasks and pipettes

- Centrifuge
- Spectrophotometer (UV-Vis)
- Syringe filters (e.g., 0.45 μm PTFE)

Procedure:

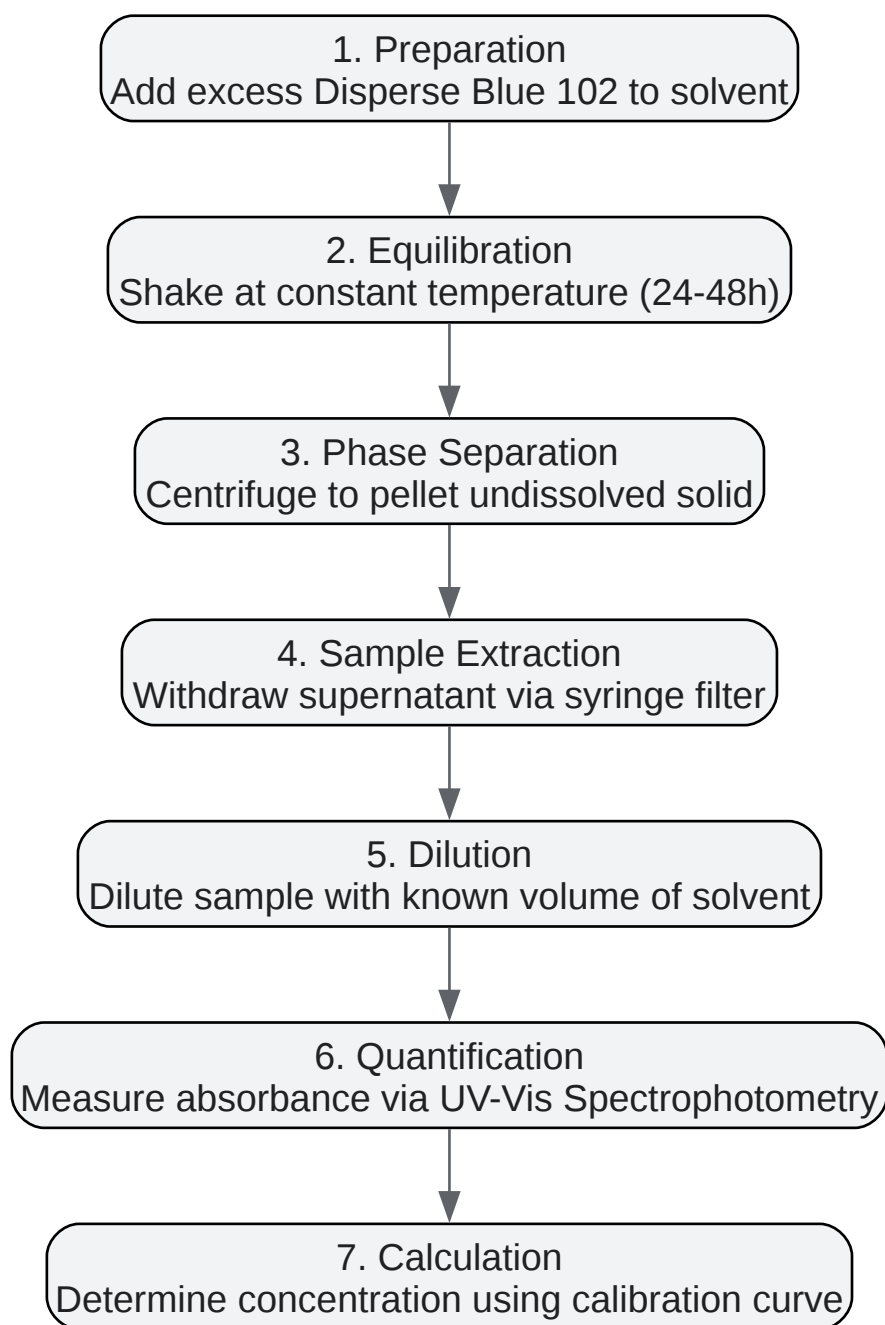
- **Preparation of Supersaturated Solution:** Add an excess amount of **Disperse Blue 102** powder to a known volume of the selected organic solvent in a sealed container (e.g., a screw-cap vial or flask). The amount of dye should be more than what is expected to dissolve to ensure saturation.
- **Equilibration:** Place the container in a thermostatic shaker set to a constant temperature (e.g., 25 °C). Allow the mixture to shake for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved dye.
- **Phase Separation:** After equilibration, let the container stand to allow the excess solid to settle. For finer particles, centrifugation at a controlled temperature is recommended to separate the undissolved solid from the saturated solution.
- **Sample Extraction:** Carefully extract a precise volume of the clear, saturated supernatant using a pipette. To avoid transferring any solid particles, it is advisable to use a syringe fitted with a filter.
- **Dilution:** Dilute the extracted saturated solution with a known volume of the same organic solvent to bring its concentration into the linear range of the spectrophotometer's calibration curve.
- **Quantification:** Measure the absorbance of the diluted solution using a UV-Vis spectrophotometer at the wavelength of maximum absorbance (λ_{max}) for **Disperse Blue 102** in that solvent.
- **Calculation:** Calculate the concentration of the diluted sample using a previously established calibration curve (absorbance vs. concentration). The solubility of **Disperse Blue 102** in the solvent is then determined by back-calculating from the dilution factor.

Safety Precautions:

- Handle **Disperse Blue 102** in a well-ventilated area, avoiding inhalation of powder.^[6]
- Wear appropriate personal protective equipment (PPE), including gloves and safety goggles.
^[6]
- Organic solvents should be handled in a fume hood due to their volatility and potential toxicity.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **Disperse Blue 102**.



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Caption: Workflow for Solubility Determination of **Disperse Blue 102**.

Disclaimer: This guide is intended for informational purposes for a technical audience. All laboratory work should be conducted in accordance with established safety protocols and standards.

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